

# Pungiolide A: A Comprehensive Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pungiolide A

Cat. No.: B1496040

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## Abstract

**Pungiolide A** is a naturally occurring bioactive compound that has garnered interest within the scientific community. This document provides a detailed overview of **Pungiolide A**, including its chemical identifiers, although specific quantitative data on its biological activities, detailed experimental protocols, and established signaling pathways remain limited in publicly accessible scientific literature.

## Chemical Identification

Identifier	Value	Reference
CAS Number	130395-54-9	[1]
IUPAC Name	Not available in searched literature	

Note: A second CAS number, 130430-97-6, has been associated with **Pungiolide A**, creating a discrepancy in available data.

## Quantitative Biological Activity Data

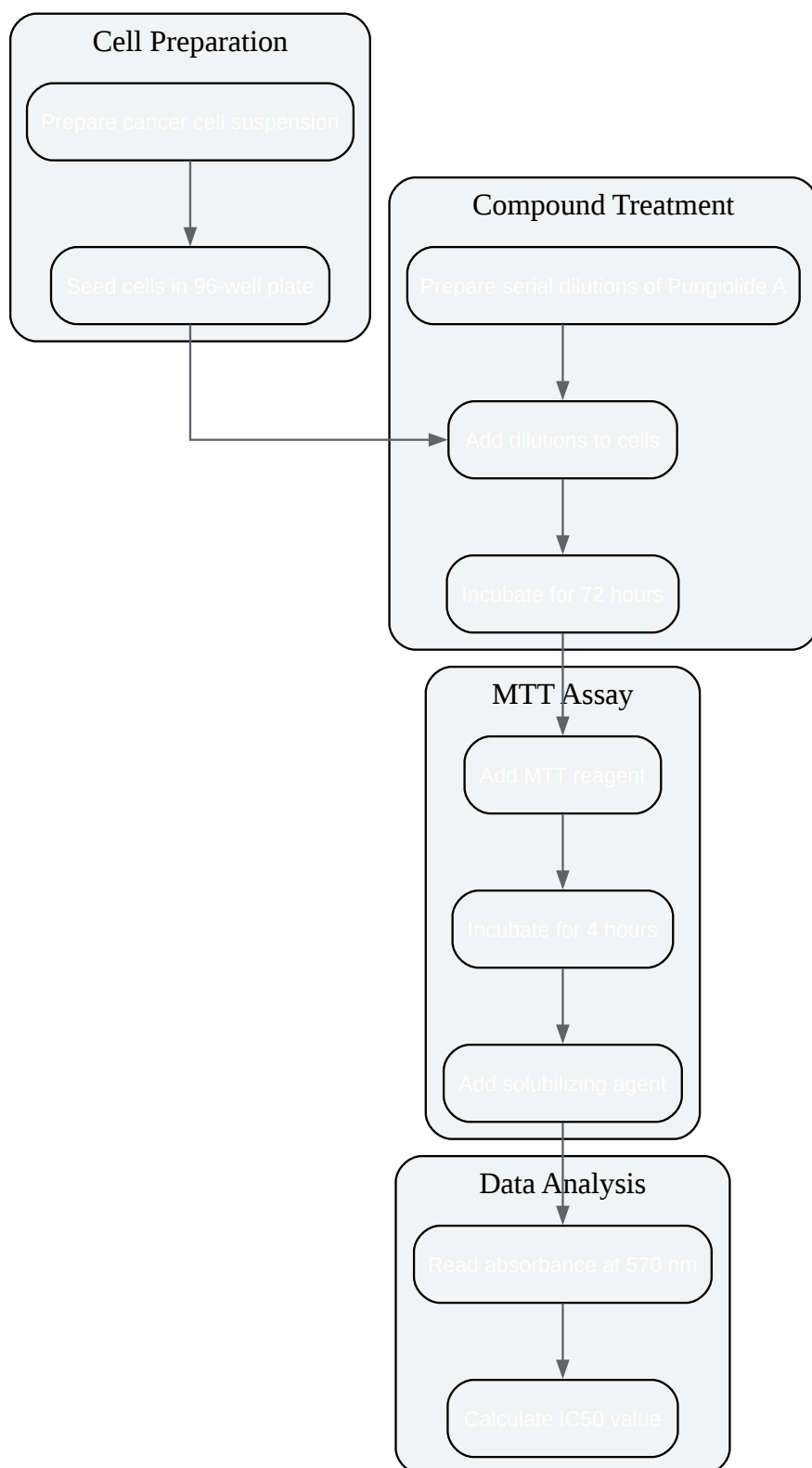
A comprehensive search of scientific databases and literature did not yield specific quantitative data for the biological activities of **Pungiolide A**, such as IC50, EC50, or Minimum Inhibitory Concentration (MIC) values. While general anti-inflammatory, antibacterial, antitumor, and antiviral activities have been mentioned in general chemical supplier contexts, the primary research articles detailing these activities and providing quantitative measurements were not accessible through the performed searches.

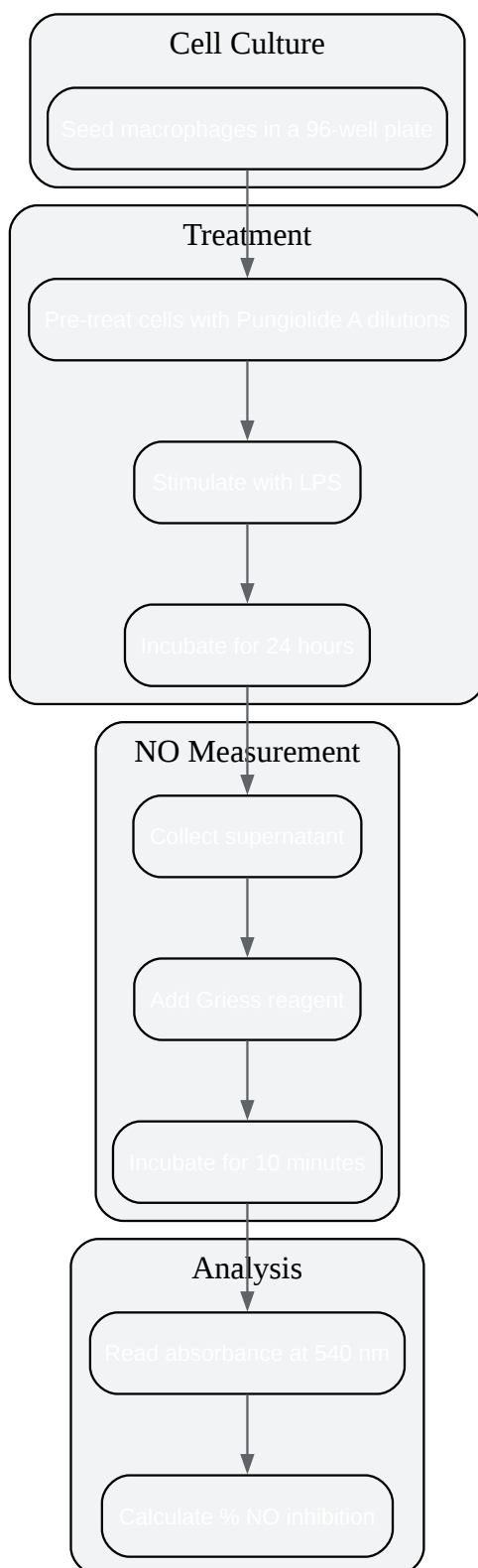
## Experimental Protocols

Detailed experimental protocols for the biological evaluation of **Pungiolide A** are not available in the currently accessible literature. To conduct research on this compound, established methodologies for assessing cytotoxicity, anti-inflammatory, antiviral, and antibacterial activities would need to be adapted. Below are generalized workflows that could serve as a starting point for such investigations.

### General Cytotoxicity Assay Workflow (MTT Assay)

This protocol outlines a general procedure for assessing the cytotoxic effects of a compound on a cancer cell line.





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## References

- 1. mdpi.com [mdpi.com]
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